

DMSP and dimethylsulfide DMS production in ocean

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Compound Focus: Dimethylpropiothetin

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DMSP and DMS in the Marine Environment

Dimethylsulfoniopropionate (DMSP) is a crucial organic sulfur compound synthesized by phytoplankton, corals, and some bacteria. Its degradation product, **Dimethyl Sulfide (DMS)**, is a climatically important trace gas that influences cloud formation and global temperature [1] [2].

The table below summarizes the quantitative data and key correlations observed in the Yellow Sea (YS) and East China Sea (ECS) during summer, highlighting the environmental factors at play [1].

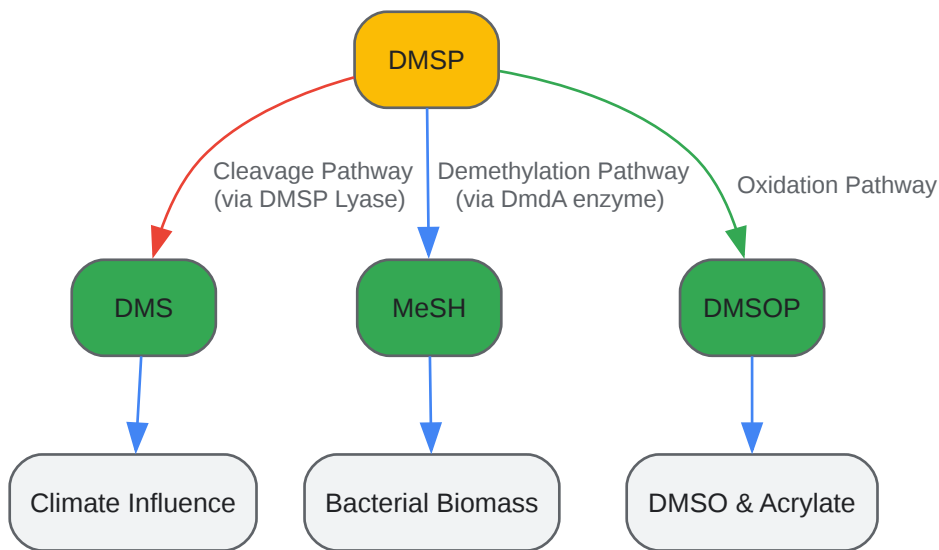
Parameter	Observed Range (Average)	Key Correlations & Environmental Influences
DMS	0.94 to 8.44 nmol/L (avg: 4.04 nmol/L) [1]	Positive correlation with DMSPd and DMSPp; high values in nutrient-rich surface waters [1].

| **DMSPd** (Dissolved) | 1.27 to 21.08 nmol/L (avg: 9.33 nmol/L) [1] | Positively correlated with Chlorophyll a (Chl a); primarily originated from phytoplankton [1]. | | **DMSPp** (Particulate) | 2.83 to 51.90 nmol/L (avg: 21.83 nmol/L) [1] | Positively correlated with Chlorophyll a (Chl a); primarily originated from phytoplankton [1]. | | **DMSP Lyase Activity (DLA)** | 0.24 to 9.82 nmol/L/h (avg: 3.19 nmol/L/h) [1] | Higher activity in surface and bottom waters; influenced by water masses and bacterial action [1]. | | **Environmental Drivers** |

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Microbial Pathways of DMSP Degradation

DMSP is primarily consumed by marine bacteria through three major pathways. The **cleavage pathway** is responsible for producing DMS, while the **demethylation** pathway dominates sulfur assimilation [1].



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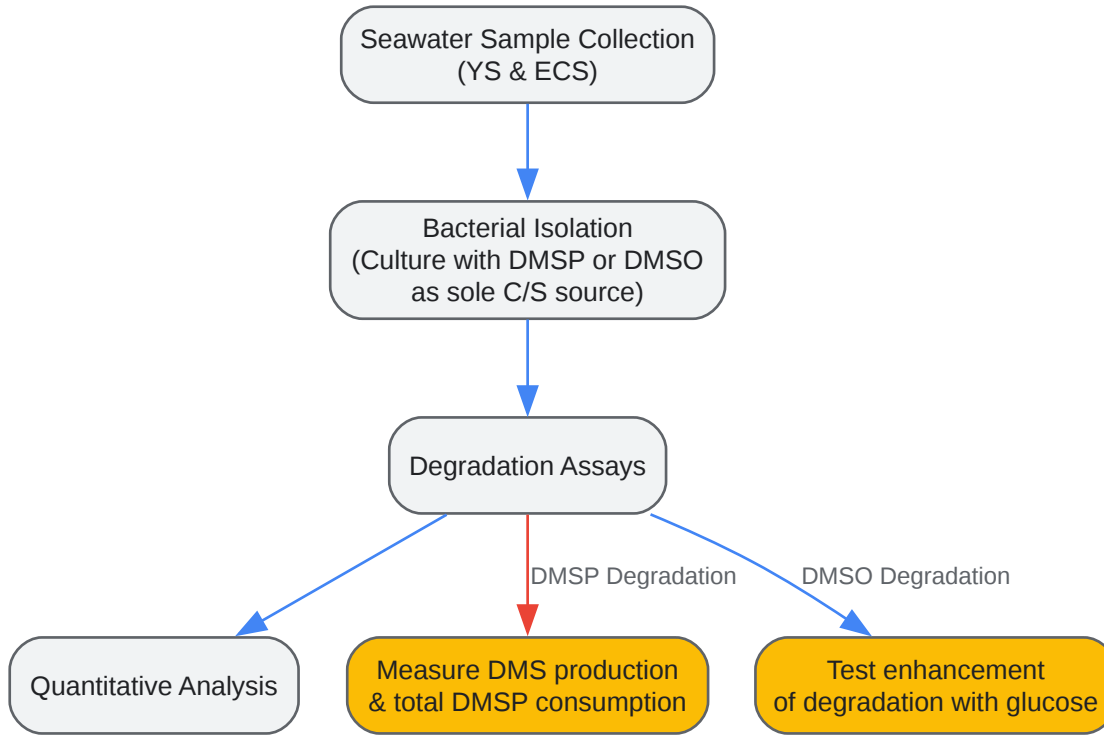
Figure 1: The three primary bacterial pathways for DMSP degradation. The cleavage pathway (red) produces the climate-active gas DMS [1].

Experimental Insights: Isolating and Studying DMSP-Degrading Bacteria

The referenced study isolated and characterized bacteria capable of degrading DMSP and DMSO, providing a methodology to quantify their role in the sulfur cycle [1].

Experimental Workflow

The core experimental approach involved isolating specific bacteria from environmental samples and conducting controlled degradation assays [1].



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Figure 2: The experimental workflow for isolating DMSP-degrading bacteria and assessing their metabolic activity [1].

Key Quantitative Findings from Bacterial Assays

The experiments with isolated bacteria yielded the following key results [1]:

Experimental Focus	Key Finding	Quantitative Result
DMS Production from DMSP	The cleavage pathway's contribution to total DMSP degradation.	Ranged from 2.5% to 47.1% of total degraded DMSP [1].

Experimental Focus	Key Finding	Quantitative Result
Glucose Impact on DMSO Degradation	Effect of a carbon source on DMSO degradation rates.	Degradation was enhanced by a factor of 4.5 to 7.0 when glucose was added [1].
Bacterial Isolation	Success in isolating relevant bacteria from the environment.	21 DMSP-degrading and 12 DMSO-degrading bacteria were isolated [1].

A Researcher's Checklist

Based on this research, here are key points to consider for related studies:

- **Environmental Context is Crucial:** Always account for dominant water masses (e.g., YSCWM, YDW) as they control nutrient levels, phytoplankton biomass, and ultimately DMSP/DMS distributions [1].
- **The Bacterial Role is Quantifiable:** The cleavage pathway for DMS production can be a minor (2.5%) or major (47%) fate of DMSP depending on the microbial community [1].
- **Carbon Availability Matters:** The degradation pathways of other sulfur compounds like DMSO can be significantly stimulated by the availability of other carbon sources (e.g., glucose) [1].

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References

1. Vertical distributions of dimethyl sulfide and ... [sciencedirect.com]
2. Vertical distributions of dimethyl sulfide and ... [pubmed.ncbi.nlm.nih.gov]

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